

Introduction: Unveiling the Potential of a Versatile Chemical Intermediate

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Compound of Interest

Compound Name: 2,3-Dichloropropionanilide

Cat. No.: B094519

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2,3-Dichloropropionanilide, a dichloro-substituted anilide, presents itself as a compelling starting material for a variety of organic transformations. While its isomer, N-(3,4-dichlorophenyl)propanamide (Propanil), is widely recognized as a commercial herbicide, the synthetic utility of **2,3-Dichloropropionanilide** is less documented but holds significant potential, particularly in the synthesis of novel herbicides and as a scaffold for heterocyclic chemistry.^[1] The presence of two vicinal chlorine atoms on the propionyl chain, coupled with the anilide functionality, offers multiple reactive sites for strategic chemical modifications. This guide provides a comprehensive overview of its properties, safety protocols, and potential applications in modern organic synthesis, complete with detailed, illustrative protocols.

Physicochemical Properties and Safety Data

A thorough understanding of the physicochemical properties and safety hazards is paramount before utilizing any chemical reactant.

Property	Value
CAS Number	17839-22-4
Molecular Formula	C ₉ H ₉ Cl ₂ NO
Molecular Weight	218.08 g/mol
Appearance	White to off-white crystalline solid
Melting Point	71-72°C
Storage	Store at room temperature

Safety and Handling Precautions:

2,3-Dichloropropionanilide is classified as harmful if swallowed and is an environmental hazard.[2] Adherence to strict safety protocols is mandatory.

- Hazard Statements: H302 (Harmful if swallowed).[2]
- Precautionary Statements:
 - P264: Wash hands and any exposed skin thoroughly after handling.[2]
 - P270: Do not eat, drink or smoke when using this product.[2]
 - P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[2]
 - P330: Rinse mouth.[2]
 - P501: Dispose of contents/container to an approved waste disposal plant.[2]
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles.
 - Skin Protection: Wear impervious gloves (e.g., nitrile rubber) and a lab coat.

- Respiratory Protection: Use in a well-ventilated area or with a fume hood. If dust is generated, a NIOSH-approved respirator is recommended.
- First-Aid Measures:
 - If Inhaled: Move the person into fresh air. If not breathing, give artificial respiration.
 - In Case of Skin Contact: Wash off with soap and plenty of water.
 - In Case of Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes.
 - If Swallowed: Never give anything by mouth to an unconscious person. Rinse mouth with water.[2]

Application in Organic Synthesis: A Versatile Building Block

The unique structural features of **2,3-Dichloropropionanilide** make it a promising precursor for the synthesis of a diverse range of organic molecules, particularly heterocyclic compounds which are prevalent in pharmaceuticals and agrochemicals.

Synthesis of Heterocyclic Scaffolds: A Hypothetical Protocol for Oxazoline Formation

The vicinal dichloro arrangement in **2,3-Dichloropropionanilide** is an excellent electrophilic handle for cyclization reactions with binucleophiles. One plausible transformation is the synthesis of a 2-oxazoline ring, a common motif in biologically active compounds. The anilide oxygen, upon deprotonation, can act as an intramolecular nucleophile to displace one of the adjacent chlorine atoms, followed by a subsequent reaction to close the ring.

Reaction Principle: Intramolecular cyclization via nucleophilic substitution.

Caption: Hypothetical workflow for oxazoline synthesis.

Detailed Protocol (Illustrative):

Materials:

- **2,3-Dichloropropionanilide** (1.0 eq)
- Sodium hydride (NaH), 60% dispersion in mineral oil (1.2 eq)
- Anhydrous tetrahydrofuran (THF)
- Saturated aqueous ammonium chloride (NH₄Cl) solution
- Ethyl acetate
- Brine
- Anhydrous magnesium sulfate (MgSO₄)
- Silica gel for column chromatography

Procedure:

- To a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a nitrogen inlet, add **2,3-Dichloropropionanilide**.
- Dissolve the starting material in anhydrous THF under a nitrogen atmosphere.
- Cool the solution to 0 °C in an ice bath.
- Carefully add sodium hydride in small portions to the stirred solution. Caution: Hydrogen gas is evolved.
- Allow the reaction mixture to stir at 0 °C for 30 minutes, then warm to room temperature and stir for an additional 2 hours.
- Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Upon completion, cool the reaction mixture back to 0 °C and quench by the slow addition of saturated aqueous NH₄Cl solution.
- Transfer the mixture to a separatory funnel and extract with ethyl acetate.
- Wash the combined organic layers with water and then with brine.

- Dry the organic layer over anhydrous MgSO_4 , filter, and concentrate under reduced pressure.
- Purify the crude product by silica gel column chromatography to yield the desired oxazoline derivative.

Characterization: The final product should be characterized by ^1H NMR, ^{13}C NMR, and mass spectrometry to confirm its structure.

Potential as a Precursor in Herbicide and Drug Discovery

While specific, publicly available synthetic routes are limited, the classification of **2,3-Dichloropropionanilide** as a reactant in herbicide synthesis suggests its use in creating analogues of existing herbicides or novel herbicidal compounds.^[1] The dichloro anilide moiety is a key feature in many agrochemicals.

In drug discovery, the ability to form diverse heterocyclic structures from **2,3-Dichloropropionanilide** makes it a valuable starting point for generating compound libraries for screening against various biological targets. The anilide portion can be modified to tune lipophilicity and other pharmacokinetic properties, while the dichloropropionyl group serves as a versatile handle for constructing the core pharmacophore.

Analytical Methods for Quality Control

Ensuring the purity of **2,3-Dichloropropionanilide** and monitoring reaction progress requires robust analytical techniques.

Analytical Technique	Application
Gas Chromatography-Mass Spectrometry (GC-MS)	To determine the purity of the starting material and identify volatile byproducts.
High-Performance Liquid Chromatography (HPLC)	For purity assessment and quantification of non-volatile reactants and products.
Nuclear Magnetic Resonance (NMR) Spectroscopy	(¹ H and ¹³ C NMR) for structural elucidation of the starting material and reaction products.
Infrared (IR) Spectroscopy	To identify characteristic functional groups (e.g., amide C=O, N-H).

Conclusion

2,3-Dichloropropionanilide is a chemical intermediate with considerable, though not fully explored, potential in organic synthesis. Its utility as a precursor for herbicides is noted, and its structure lends itself to the creation of complex heterocyclic systems relevant to both agrochemical and pharmaceutical research. The protocols and conceptual applications provided in this guide, grounded in established chemical principles, aim to equip researchers with the foundational knowledge to safely handle and creatively utilize this versatile reactant in their synthetic endeavors. Further research into the reaction scope of **2,3-Dichloropropionanilide** is warranted and could lead to the discovery of novel molecules with significant biological activity.

References

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